

Application Notes: Trifluoronitrosomethane in Nitroso Rubber Production

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Compound of Interest

Compound Name: Trifluoronitrosomethane

Cat. No.: B1596166

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Introduction

Trifluoronitrosomethane (CF_3NO) is a critical monomer in the synthesis of nitroso rubber, a specialty elastomer known for its exceptional performance in extreme environments.[1][2][3] This fluorinated polymer, typically a copolymer of **trifluoronitrosomethane** and tetrafluoroethylene (TFE), exhibits a unique combination of properties including non-flammability, resistance to corrosive chemicals and solvents, and flexibility at low temperatures.[1][3][4] These characteristics make nitroso rubber a material of choice for demanding applications in the aerospace, chemical, and defense industries where conventional elastomers fail.[2][5]

Key Features of Trifluoronitrosomethane-Based Nitroso Rubber:

- **Exceptional Chemical Resistance:** Nitroso rubber is highly resistant to a wide range of aggressive chemicals, including strong acids, oxidizers, and many organic solvents. It is notably resistant to halogenated compounds, a significant advantage over many other elastomers.[3]
- **Low-Temperature Flexibility:** The polymer maintains its elastomeric properties at very low temperatures, with a glass transition temperature (T_g) reported to be as low as -51°C . [3][4] This is attributed to the rotational freedom around the nitrogen-oxygen bond in the polymer backbone.[3]

- **Non-Flammability:** The high fluorine content of nitroso rubber imparts inherent non-flammability, a critical safety feature for many applications.^[3]
- **Ozone and Oxidation Resistance:** The fluorinated structure provides excellent resistance to degradation by ozone and other oxidizing agents.

Applications:

The unique properties of **trifluoronitrosomethane**-based nitroso rubber make it suitable for a variety of specialized applications:

- **Seals and Gaskets:** For use in environments with corrosive chemicals, extreme temperatures, or high vacuum.
- **Fuel Hoses and Tanks:** Especially for handling aggressive fuels and oxidizers in aerospace and rocketry.
- **Protective Clothing:** In chemical and biological warfare defense due to its high chemical resistance.
- **Wire and Cable Insulation:** In applications requiring non-flammability and resistance to harsh environments.

Experimental Protocols

Protocol 1: Synthesis of Trifluoronitrosomethane (CF₃NO)

This protocol describes the synthesis of **trifluoronitrosomethane** via the pyrolysis of trifluoroacetyl nitrite. This method is reported to produce yields of over 85%.^[6]

Materials:

- Trifluoroacetic anhydride ((CF₃CO)₂O)
- Nitrosyl chloride (NOCl)
- Perfluorotributylamine (as a diluent)

- Nitrogen monoxide (NO)
- Standard vacuum line and glassware for handling gases
- Pyrolysis tube
- Cold traps (liquid nitrogen)

Procedure:

- Preparation of Trifluoroacetyl Nitrite: In an evacuated flask, introduce trifluoroacetic anhydride and nitrosyl chloride in the vapor phase.
- Condense the gases by cooling the flask with Dry Ice.
- Allow the mixture to warm to room temperature. Irradiate the flask with a 300-watt incandescent lamp for 48 hours with intermittent shaking to yield trifluoroacetyl nitrite.
- Pyrolysis: Set up a pyrolysis apparatus with a flow of nitrogen monoxide.
- Introduce the prepared trifluoroacetyl nitrite into the pyrolysis tube, using refluxing perfluorotributylamine as a diluent.
- Heat the pyrolysis tube to 190°C.
- The pyrolysis of trifluoroacetyl nitrite yields **trifluoronitrosomethane** and carbon dioxide as a byproduct ($\text{CF}_3\text{C}(\text{O})\text{ONO} \rightarrow \text{CF}_3\text{NO} + \text{CO}_2$).^[6]
- Purification: The gaseous product stream is passed through a series of cold traps cooled with liquid nitrogen to condense and purify the **trifluoronitrosomethane**. The deep blue color of **trifluoronitrosomethane** serves as a visual indicator.^{[6][7]}

Protocol 2: Production of Nitroso Rubber via Suspension Polymerization

This protocol outlines the copolymerization of **trifluoronitrosomethane** and tetrafluoroethylene to produce nitroso rubber using a suspension polymerization technique.^[1]

Materials:

- **Trifluoronitrosomethane** (CF_3NO)
- Tetrafluoroethylene (C_2F_4)
- Deionized water
- Lithium bromide (LiBr)
- Magnesium carbonate (MgCO_3) (as a suspending agent)
- Polymerization reactor capable of low-temperature and high-pressure operation
- Stirring mechanism

Procedure:

- **Reactor Preparation:** The polymerization reactor is thoroughly cleaned and purged with an inert gas (e.g., nitrogen) to remove any oxygen.
- **Aqueous Phase Preparation:** A solution of 1 part by weight of lithium bromide in 200 parts by weight of deionized water is prepared and charged into the reactor. 10 parts by weight of magnesium carbonate are added as the suspending agent.
- **Cooling and Monomer Addition:** The reactor and its contents are cooled to -40°C .
- An equimolar mixture of **trifluoronitrosomethane** and tetrafluoroethylene is then charged into the reactor.
- **Polymerization:** The reaction mixture is vigorously agitated at -25°C for 24 hours. The pressure within the reactor will decrease as the polymerization proceeds.
- **Termination and Isolation:** After the desired reaction time, the unreacted monomers are vented.
- The polymer slurry is discharged from the reactor. The polymer is isolated by filtration.

- **Washing and Drying:** The isolated nitroso rubber is washed thoroughly with water to remove the suspending agent and other impurities.
- The polymer is then dried in a vacuum oven at a temperature below 50°C to a constant weight.

Protocol 3: Vulcanization (Cross-linking) of Nitroso Rubber

This protocol describes a typical vulcanization process for nitroso rubber using an amine-based curing agent and a reinforcing filler.^[8]

Materials:

- Nitroso rubber gum stock
- Triethylenetetramine (as a cross-linking agent)
- Fumed silica (e.g., Hi-Sil 233) (as a reinforcing filler)
- Two-roll mill
- Compression molding press

Procedure:

- **Compounding:** On a two-roll mill, soften the nitroso rubber gum stock.
- Gradually add the fumed silica filler to the rubber and mill until a uniform dispersion is achieved.
- Add the triethylenetetramine cross-linking agent to the compounded rubber and mill for a short period to ensure thorough mixing.
- **Molding and Curing:** The compounded rubber is placed in a preheated mold of the desired shape.

- The mold is placed in a compression molding press and cured at a specified temperature and pressure (e.g., 150°C for 30 minutes).
- Post-Curing: After demolding, the vulcanized rubber part is typically post-cured in an oven at a higher temperature (e.g., 175°C for 4 hours) to complete the cross-linking reactions and stabilize the properties.

Data Presentation

Table 1: Physical and Mechanical Properties of **Trifluoronitrosomethane**-Based Nitroso Rubber

Property	Value
Glass Transition Temperature (Tg)	-51 °C[3][4]
Tensile Strength	500 - 1500 psi
Elongation at Break	100 - 400 %
Hardness (Shore A)	50 - 80
Density	~1.9 g/cm ³

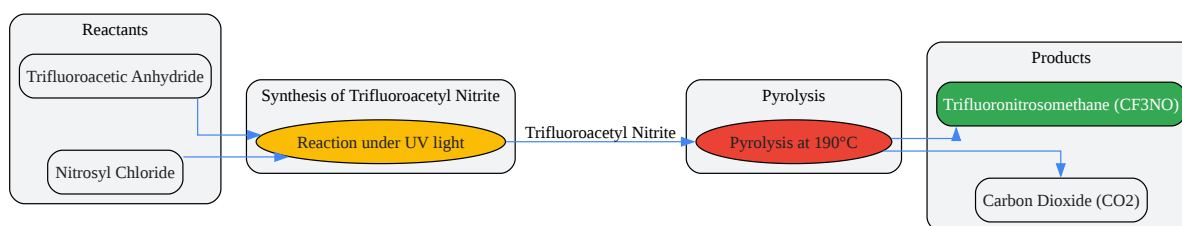
Table 2: Chemical Resistance of Nitroso Rubber

Chemical	Resistance
Strong Acids (e.g., Nitric Acid)	Excellent
Strong Bases (e.g., Sodium Hydroxide)	Good
Aliphatic Hydrocarbons	Excellent
Aromatic Hydrocarbons	Good
Halogenated Solvents	Fair to Good
Ketones (e.g., Acetone)	Good
Hydraulic Fluids	Excellent
Rocket Propellants (e.g., N ₂ O ₄)	Excellent

Table 3: Thermal Properties of Nitroso Rubber

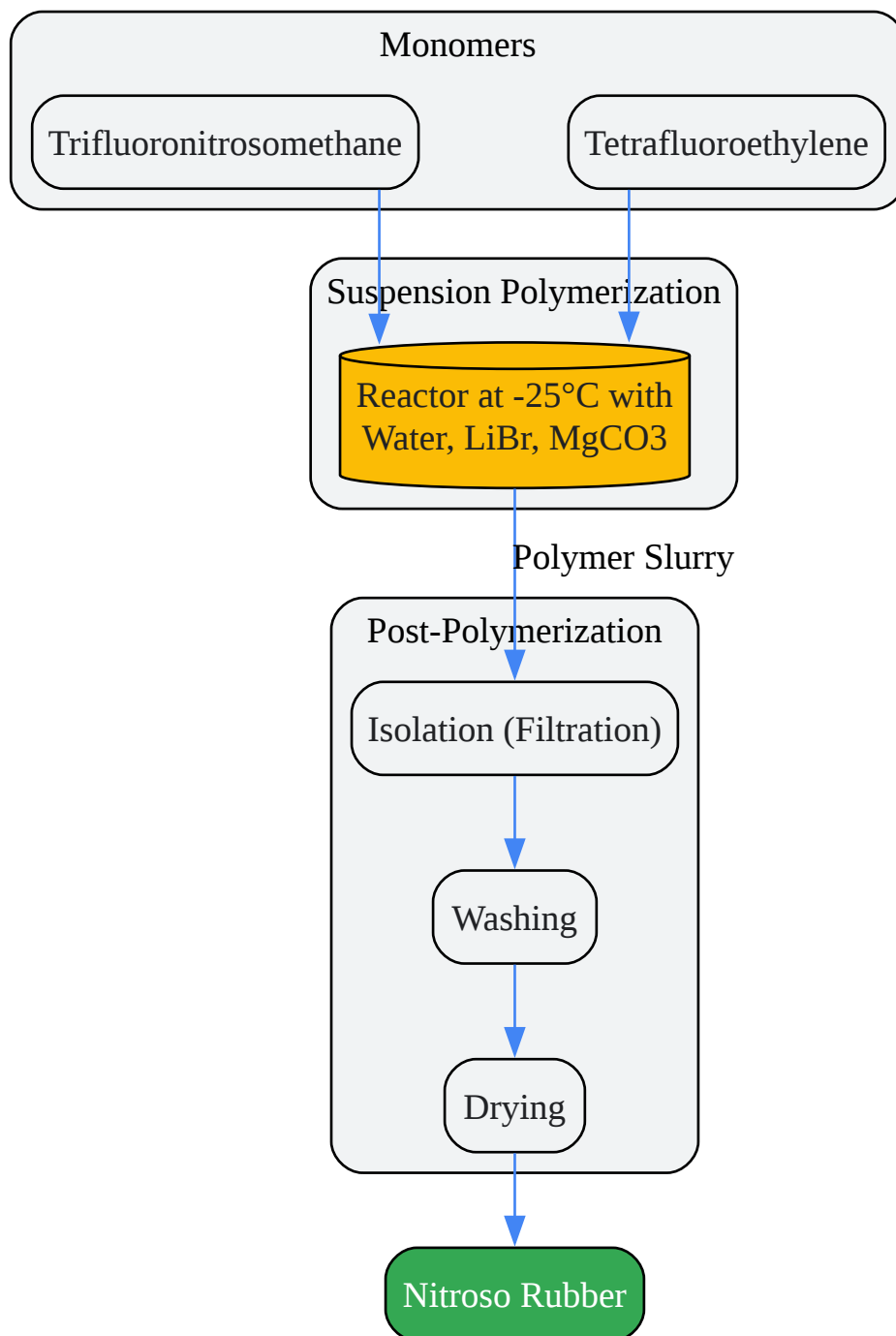
Property	Value
Service Temperature Range	-50 °C to 200 °C
Decomposition Temperature	> 250 °C

Visualizations

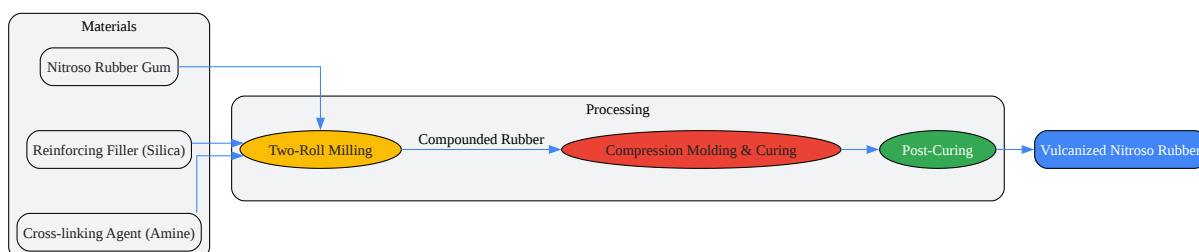


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Caption: Synthesis of **Trifluoronitrosomethane**.

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Caption: Nitroso Rubber Production Workflow.



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Caption: Vulcanization of Nitroso Rubber.

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